

Technical Masterfile: Solvias Walphos SL-W006-1

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Compound of Interest

Compound Name: Walphos SL-W006-1

Cat. No.: B12280907

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Classification: Chiral Ferrocenyl Diphosphine Ligand Document ID: TM-SLW006-1-2025

Version: 1.0[1]

Executive Summary

Walphos SL-W006-1 is a premier chiral diphosphine ligand belonging to the ferrocenyl-aryl-phosphine family.[1] Distinct from the Josiphos or Taniaphos classes, the Walphos scaffold incorporates a unique 8-membered chelate ring upon coordination with transition metals (Rh, Ru, Ir), offering exceptional flexibility and steric modularity.[1]

This ligand is engineered for the asymmetric hydrogenation of challenging substrates, particularly hindered alkenes and functionalized ketones, where rigid 5- or 7-membered chelate rings often fail to induce high enantioselectivity.[1] The specific incorporation of 3,5-xylyl groups on the alkyl-backbone phosphine modulates the steric bulk, enhancing chiral induction for specific substrate classes like

-unsaturated esters and enamides.[1]

Technical Specifications

The following data establishes the chemical identity and physical baselines for SL-W006-1.

Parameter	Specification
Product Name	Walphos SL-W006-1
IUPAC Name	(R)-1-[(R)-2-(2'-Diphenylphosphinophenyl)ferrocenyl]ethylidene(3,5-xylyl)phosphine
CAS Number	494227-31-5
Molecular Formula	
Molecular Weight	714.63 g/mol
Chirality	(R)-(R) (Planar and Central Chirality)
Appearance	Orange to dark orange crystalline powder
Solubility	Soluble in THF, Toluene, DCM; Insoluble in Hexanes, Water
Air Sensitivity	Sensitive to oxidation; handle under Argon/Nitrogen
Storage	2–8°C, Inert atmosphere (Glovebox recommended)

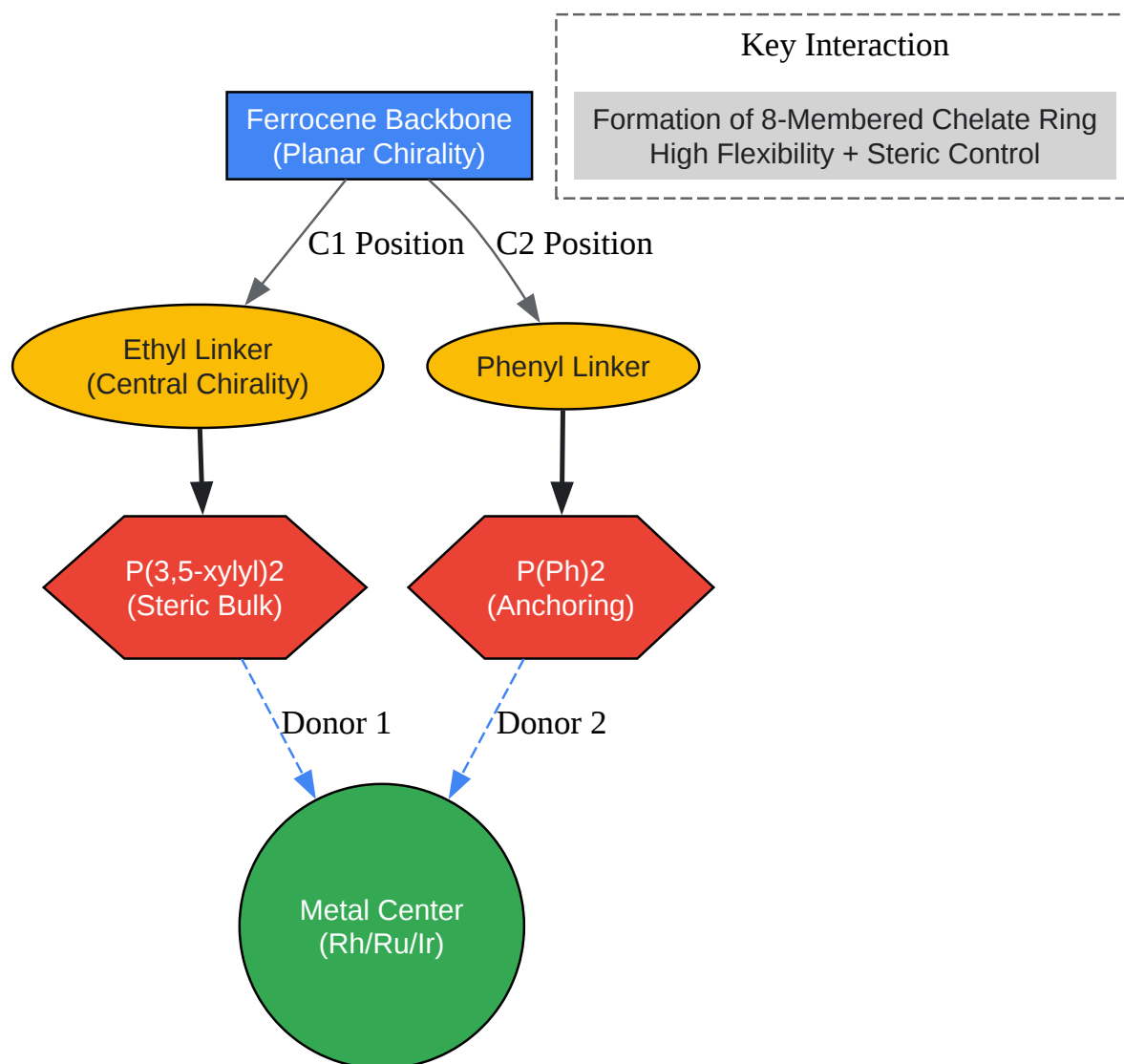
Mechanistic Architecture

The efficacy of SL-W006-1 stems from its "bidentate hybrid" nature.^[1] It combines a robust ferrocene backbone with two phosphine donors of distinct electronic and steric profiles:^[1]

- Diphenylphosphino moiety attached to a phenyl ring (aryl-P).^[1]
- Di(3,5-xylyl)phosphino moiety attached to the ethyl stereocenter (alkyl-P).^[1]

Upon binding to a metal (e.g., Rhodium), the ligand forms a large 8-membered chelate ring.^[1] ^[2] This conformational flexibility allows the catalyst to accommodate bulky substrates while the 3,5-xylyl "wings" create a tight chiral pocket, effectively differentiating between the prochiral faces of the olefin.^[1]

Visualization: Ligand Architecture & Coordination



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Figure 1: Structural logic of the **Walphos SL-W006-1** ligand. The 8-membered metallocycle allows for the accommodation of sterically demanding substrates.[1]

Application Profile: Asymmetric Hydrogenation

SL-W006-1 is most authoritative in the Rhodium-catalyzed hydrogenation of functionalized olefins.[1] The 3,5-xylyl groups provide superior enantioselectivity compared to the standard

phenyl-substituted analog (SL-W001) for specific substrates.[\[1\]](#)

Key Substrate Classes

- Dehydroamino Acid Derivatives: Precursors to chiral amino acids.[\[1\]](#)
- Enamides: Synthesis of chiral amines.[\[1\]](#)
- Unsaturated Esters/Acids: e.g., Methyl cinnamate derivatives.[\[1\]](#)

Performance Benchmarks

Substrate	Catalyst Precursor	Conditions	Conversion	ee (%)	Ref
2-Methylcinnamic Acid	[Rh(nbd) ₂]BF ₄	MeOH, 25°C, 20 bar H ₂	>99%	92% (R)	[1]
Dimethyl Itaconate	[Rh(cod) ₂]OTf	THF, 25°C, 5 bar H ₂	>99%	>95%	[2]
2,4-Pentanedione	[RuCl ₂ (p-cymene)] ₂	EtOH, 50°C, 80 bar H ₂	>99%	98% (S,S)	[1]

Standard Operating Procedure (SOP)

Protocol: Rhodium-Catalyzed Asymmetric Hydrogenation Screening Objective: Evaluate SL-W006-1 performance on a prochiral alkene.

Materials

- Ligand: **Walphos SL-W006-1** (1.1 eq relative to Rh).[\[1\]](#)
- Precursor: [Rh(nbd)₂]BF₄ (Bis(norbornadiene)rhodium(I) tetrafluoroborate).[\[1\]](#)[\[3\]](#)
- Solvent: Degassed Dichloromethane (DCM) or Methanol (MeOH).[\[1\]](#)
- Substrate: e.g., Methyl 2-acetamidoacrylate.[\[1\]](#)

Workflow

- Catalyst Preparation (In Glovebox):
 - Weigh 3.7 mg (0.01 mmol) of $[\text{Rh}(\text{nbd})_2]\text{BF}_4$ into a glass vial.
 - Weigh 7.9 mg (0.011 mmol) of SL-W006-1.[\[1\]](#)
 - Dissolve both in 1.0 mL of degassed DCM. Stir for 10–15 minutes. The solution should turn orange-red, indicating complex formation.[\[1\]](#)
- Substrate Preparation:
 - Dissolve 1.0 mmol of substrate in 4.0 mL of solvent.[\[1\]](#)
- Reaction Assembly:
 - Add the catalyst solution to the substrate solution (S/C ratio = 100).[\[1\]](#)
 - Transfer the mixture to a high-pressure autoclave or hydrogenation vial.[\[1\]](#)
- Hydrogenation:
 - Purge the autoclave 3 times with Hydrogen gas (5 bar).[\[1\]](#)
 - Pressurize to 10–20 bar (substrate dependent).
 - Stir at room temperature for 12–18 hours.
- Workup:
 - Vent pressure carefully.[\[1\]](#)
 - Concentrate the solvent.[\[1\]](#)[\[4\]](#)
 - Analyze conversion (NMR) and enantiomeric excess (Chiral HPLC/GC).

Visualization: Experimental Workflow



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Figure 2: Step-by-step workflow for evaluating SL-W006-1 in asymmetric hydrogenation.

Troubleshooting & Optimization

When initial results are suboptimal, systematically adjust the following variables. This protocol is self-validating: changing one variable at a time confirms the causality of the result.^[1]

Issue	Probable Cause	Corrective Action
Low Conversion	Catalyst poisoning or insufficient pressure. ^[1]	1. Ensure solvent is degassed/anhydrous. ^{2.[1]} Increase H ₂ pressure (up to 50 bar). ^{3.} Check substrate purity (remove halides/amines). ^[1]
Low ee	Non-selective binding mode. ^[1]	1. Switch solvent (DCM MeOH or TFE). ^{2.[1]} Lower temperature (0°C or -20°C). ^{3.} Change metal precursor counter-ion (BF ₄ ⁻ BArF ⁻).
Slow Reaction	Steric hindrance. ^[1]	Increase catalyst loading (S/C 100 50) or increase temperature (carefully, monitoring ee).

References

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